

# An In-depth Technical Guide on (2-Bromophenylethynyl)trimethylsilane

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## Compound of Interest

Compound Name:	(2-Bromophenylethynyl)trimethylsilane
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This technical guide provides a comprehensive overview of the chemical and physical properties of **(2-Bromophenylethynyl)trimethylsilane**, its applications in organic synthesis, and its relevance to researchers, scientists, and professionals in drug development.

## Physicochemical Properties

**(2-Bromophenylethynyl)trimethylsilane** is a valuable reagent in organic chemistry, particularly in cross-coupling reactions. Its key quantitative data are summarized below.

Property	Value
Molecular Weight	253.21 g/mol [1][2][3]
Molecular Formula	C <sub>11</sub> H <sub>13</sub> BrSi[1][2]
Linear Formula	BrC <sub>6</sub> H <sub>4</sub> C≡CSi(CH <sub>3</sub> ) <sub>3</sub> [3]
CAS Number	38274-16-7[1][4]
Boiling Point	60-80 °C at 2 mmHg[1][4]
Density	1.19 g/mL at 25 °C[1][4]
Refractive Index	n <sub>20/D</sub> 1.554[1]

## Applications in Organic Synthesis

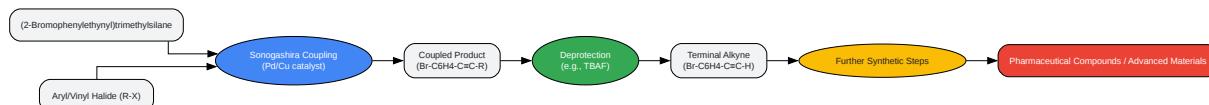
**(2-Bromophenylethynyl)trimethylsilane** is a versatile building block, primarily utilized in the synthesis of more complex organic molecules. Its structure, featuring a bromo-substituted phenyl ring and a trimethylsilyl-protected alkyne, makes it an ideal substrate for various coupling reactions.

One of the most significant applications of this compound is in the Sonogashira coupling reaction. This palladium-catalyzed cross-coupling reaction forms a carbon-carbon bond between a vinyl or aryl halide and a terminal alkyne. The trimethylsilyl group serves as a protecting group for the alkyne, which can be selectively removed to reveal the terminal alkyne for further transformations. This synthetic utility allows for the construction of complex conjugated systems that are foundational to many advanced materials and biologically active molecules.<sup>[5]</sup>

Furthermore, **(2-Bromophenylethynyl)trimethylsilane** can react with trimethyl borate to produce alkynylarylboronic acids, which are also important intermediates in organic synthesis. <sup>[1]</sup> The compounds synthesized using **(2-Bromophenylethynyl)trimethylsilane** as a precursor have applications in the pharmaceutical and electronics industries.<sup>[1][4]</sup>

## Logical Workflow: Role in Sonogashira Coupling

The following diagram illustrates the logical workflow of how **(2-Bromophenylethynyl)trimethylsilane** is utilized in a typical Sonogashira coupling followed by deprotection to yield a terminal alkyne, which can then be used in further synthetic steps, such as in the development of pharmaceutical compounds.



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Caption: Logical workflow of **(2-Bromophenylethynyl)trimethylsilane** in synthesis.

## Experimental Protocols

While detailed, step-by-step experimental protocols for specific reactions involving **(2-Bromophenylethynyl)trimethylsilane** are proprietary and vary depending on the target molecule, a general procedure for a Sonogashira coupling reaction is described below.

General Procedure for Sonogashira Coupling:

A reaction vessel is charged with **(2-Bromophenylethynyl)trimethylsilane**, a suitable palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ ), a copper(I) co-catalyst (e.g.,  $\text{CuI}$ ), and a solvent (e.g., THF or DMF). To this mixture, a base (e.g., an amine like triethylamine or diisopropylamine) and the desired aryl or vinyl halide are added. The reaction is typically carried out under an inert atmosphere (e.g., nitrogen or argon) and may require heating. The progress of the reaction is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC). Upon completion, the reaction mixture is worked up to isolate and purify the desired coupled product. This often involves extraction, washing, and column chromatography.

Note: The specific conditions, including the choice of catalyst, solvent, base, and temperature, must be optimized for each specific substrate combination to achieve the best yield and purity.

This technical guide provides foundational information for researchers and professionals working with **(2-Bromophenylethynyl)trimethylsilane**. For specific applications and detailed experimental procedures, consulting peer-reviewed scientific literature is recommended.

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